

Methasulfocarb solubility in organic solvents

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Methasulfocarb

CAS No.: 66952-49-6

Cat. No.: S535103

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Physicochemical Profile of Methasulfocarb

The table below summarizes the key properties of **Methasulfocarb** that are relevant for solubility and formulation work [1] [2]:

Property	Value	Conditions / Notes
Molecular Formula	C ₉ H ₁₁ NO ₄ S ₂	-
Molecular Weight	261.32 g/mol	-
Melting Point	137-138 °C	-
Density	1.42 g/cm ³	Predicted
Water Solubility	480 mg/L	Moderate; at 20°C and pH 7
Log P	1.68	Indicates low lipophilicity
pKa	12.44 ± 0.46	Predicted

Documented Solubility Data

The following table presents the specific solubility data found for **methasulfocarb** in organic solvents [2]:

Solvent	Solubility	Experimental Conditions / Reliability
DMSO	Soluble	Stated as "Soluble in DMSO"; no quantitative value provided.
Other Organic Solvents	No data found	The available scientific literature does not provide quantitative solubility data for other common organic solvents.

Experimental Protocol: Solubility Assessment via NMR

This detailed protocol is adapted from a published study on DMSO solubility assessment for small organic molecules, which is directly applicable to characterizing compounds like **methasulfocarb** [3].

Principle

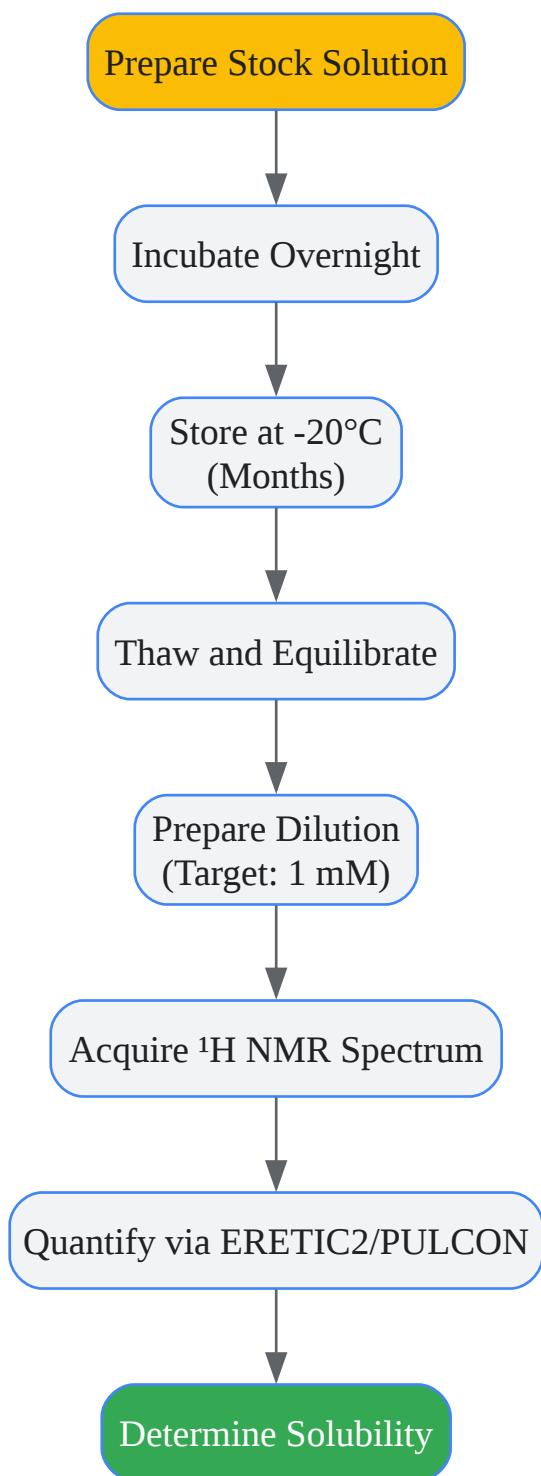
This method uses Proton Nuclear Magnetic Resonance (^1H NMR) spectroscopy to quantify the concentration of a compound in a saturated DMSO solution. The ERETIC2 (Electronic Reference To access In vivo Concentrations) tool, based on the PULCON method, is used for absolute quantification by comparing the signal intensity of the analyte to a known external standard [3].

Materials

- **Compound:** **Methasulfocarb** powder.
- **Solvent:** Deuterated DMSO (DMSO-d6).
- **Reference Standard:** 1 mM isoleucine in DMSO-d6.
- **Equipment:**
 - NMR spectrometer (e.g., Bruker Avance III HD 600 MHz).
 - NMR tubes.
 - Analytical balance.
 - Vortex mixer.

Workflow

The experimental workflow can be visualized as follows:



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Procedure

- **Step 1: Sample Preparation**

- Weigh approximately 26.1 mg of **methasulfocarb** (0.1 mmol) into a vial.
- Add 1.0 mL of DMSO-d6 to prepare a **target 100 mM stock solution**.
- Vortex vigorously at room temperature until the solid appears dissolved.
- Let the solution stand overnight at room temperature to ensure equilibrium is reached.
- Store the stock solution at -20°C for long-term storage (months).

- **Step 2: NMR Sample Preparation**

- Thaw the stock solution and let it equilibrate to room temperature overnight.
- Dilute an aliquot of the stock solution with DMSO-d6 to a **target concentration of 1 mM**.

- **Step 3: NMR Acquisition**

- Parameters (based on a 600 MHz spectrometer):
 - **Acquisition Time:** 1.36 s
 - **Spectral Width:** 20 ppm
 - **Scans:** 32
 - **Relaxation Delay:** 5 s
 - **Temperature:** 298 K (25°C)

- **Step 4: Data Analysis**

- Process the spectrum using software like TopSpin.
- Integrate the well-resolved peaks from **methasulfocarb**.
- Using the ERETIC2 tool, compare the integrated analyte signals to the reference signal from the 1 mM isoleucine standard to calculate the absolute concentration.
- The experimental error for this method is approximately **50 µM** [3].

Formulation Considerations for R&D

While specific formulation data for **methasulfocarb** is limited, its property profile suggests viable paths for R&D.

- **Solvent Selection:** The confirmed solubility in DMSO makes it an excellent laboratory solvent for creating stock solutions for *in vitro* biological screening [3] [4]. For other organic solvents, preliminary screening (using the protocol above) of common candidates like acetone, ethanol, and ethyl acetate is recommended.

- **Formulation Strategies: Methasulfocarb** is historically used in rice crops and is formulated as granules or wettable powders for soil application [1]. Modern formulation approaches for water-insoluble agrochemicals can include [5]:
 - **Microemulsion Concentrates (ME):** Using a surfactant phase to solubilize the active ingredient.
 - **Suspension Concentrates (SC):** Where the compound is dispersed as fine solid particles in an aqueous phase stabilized by surfactants.

Critical Notes & Research Gaps

- **Data Deficiency:** A significant lack of quantitative solubility data exists for **methasulfocarb** in most organic solvents. The statement "Soluble in DMSO" is qualitative and insufficient for precise formulation work [2].
- **Experimental Verification:** The solubility value in water (480 mg/L) is classified as unverified data from a known source [1]. The melting point from [2] aligns with the value in the PPDB, supporting its reliability [1].
- **Safety: Methasulfocarb** is classified with hazard codes T (Toxic) and N (Dangerous for the environment). Always consult the relevant Safety Data Sheet (SDS) and adhere to local regulations before handling [2].

Conclusion

Methasulfocarb presents a challenge for formulation scientists due to its low water solubility and a scarcity of published data in organic solvents. The confirmed solubility in DMSO provides a starting point for laboratory research. The provided NMR protocol offers a robust method to generate missing solubility data critical for advancing the development of modern liquid formulations for this fungicide.

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